

CAS number 73220-38-9 properties

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Compound of Interest

Compound Name: 3-Bromo-6-chlorochromone

CAS No.: 73220-38-9

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An In-Depth Technical Guide to N-Acetyl-DL-tryptophan (CAS 87-32-1)

A Note on Chemical Identification: This guide focuses on N-Acetyl-DL-tryptophan, which is correctly identified by the Chemical Abstracts Service (CAS) Registry Number 87-32-1. The CAS number 73220-38-9, provided in the topic query, corresponds to the compound **3-Bromo-6-chlorochromone**[1][2][3][4][5]. Given the specified audience of researchers and drug development professionals, this guide addresses the properties and applications of N-Acetyl-DL-tryptophan, a compound of significant interest in the biopharmaceutical field.

Introduction

N-Acetyl-DL-tryptophan (NAT) is a synthetic derivative of the essential amino acid DL-tryptophan[6][7]. As a racemic mixture, it contains equal amounts of N-Acetyl-L-tryptophan and N-Acetyl-D-tryptophan[6]. In the pharmaceutical industry, NAT is a widely utilized excipient, primarily valued for its role as a stabilizing agent in parenteral formulations of biologics, most notably human serum albumin and monoclonal antibodies[8][9][10]. Its ability to protect proteins from oxidative and thermal stress makes it a critical component in ensuring the stability, efficacy, and shelf-life of therapeutic protein drugs[8][11]. This guide provides a comprehensive technical overview of the physicochemical properties, mechanism of action,

synthesis, and analytical methodologies relevant to N-Acetyl-DL-tryptophan for professionals in research and drug development.

Physicochemical Properties

N-Acetyl-DL-tryptophan is a white to off-white crystalline powder[7][12]. Its key physical and chemical properties are summarized in the table below.

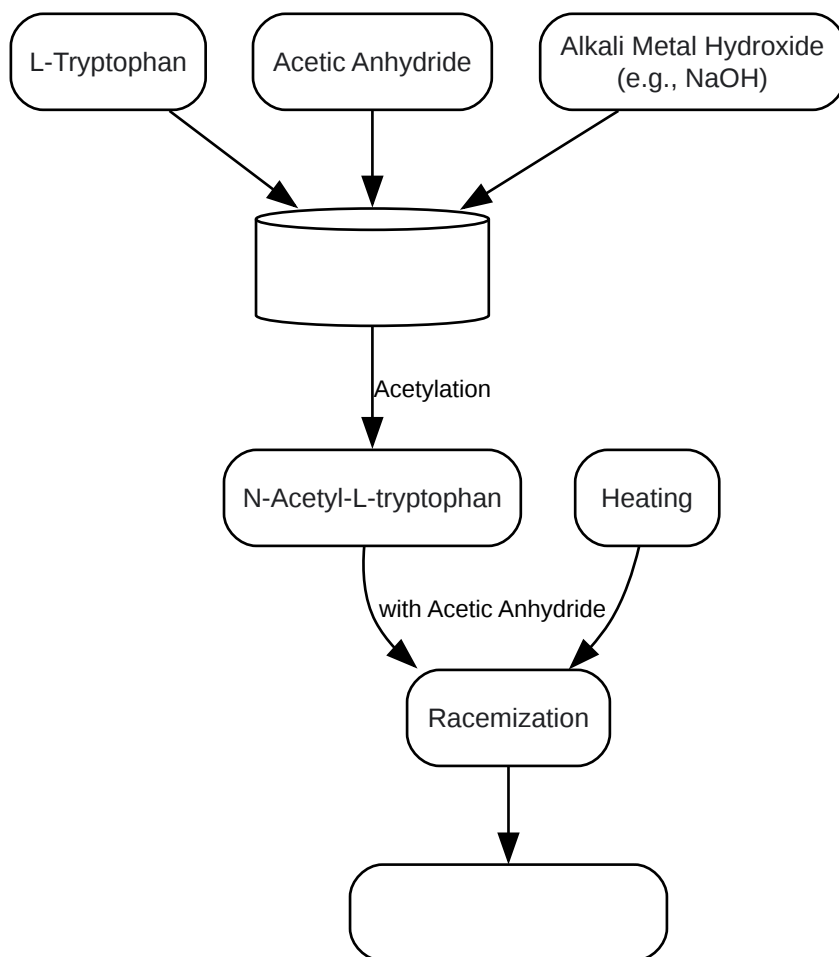
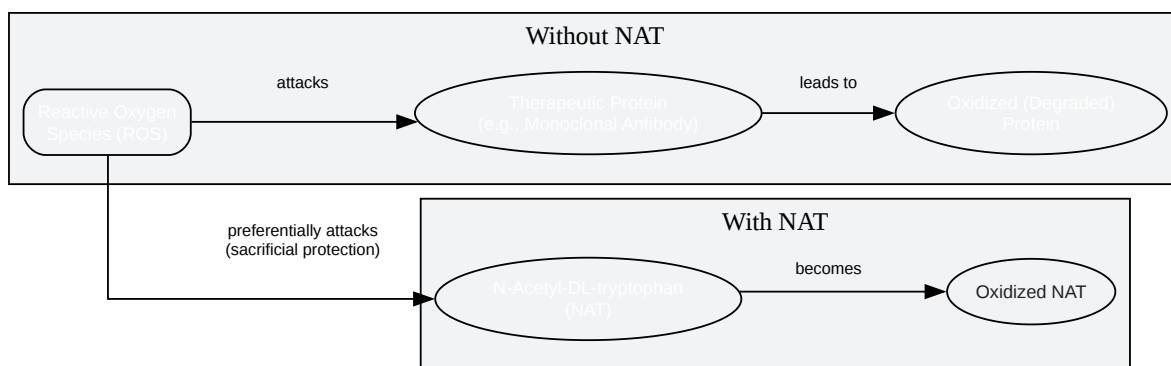
| Property | Value | References |
|---------------------|---------------------------------------------------------------------------------------------------------------|--------------------|
| CAS Number | 87-32-1 | [6][7][13][14][15] |
| Molecular Formula | C ₁₃ H ₁₄ N ₂ O ₃ | [6][13] |
| Molecular Weight | 246.26 g/mol | [16][17][18] |
| Melting Point | ~205 °C (with decomposition) | [18] |
| Solubility | Slightly soluble in water; very soluble in ethanol (96%); dissolves in dilute solutions of alkali hydroxides. | [7] |
| UV λ _{max} | 222, 282, 291 nm | [6] |
| Appearance | White to light yellow powder | [18] |
| Storage Temperature | 2-8°C | |

Mechanism of Action as a Biopharmaceutical Stabilizer

The primary function of N-Acetyl-DL-tryptophan in biopharmaceutical formulations is to act as a sacrificial antioxidant and a thermal stabilizer[8][9]. The indole ring of the tryptophan moiety is susceptible to oxidation, and by including NAT in the formulation, it is preferentially oxidized over the tryptophan residues in the therapeutic protein, thus preserving the protein's structure and function[8][10].

Protection Against Oxidative Stress

Oxidative stress, mediated by reactive oxygen species (ROS), can lead to the degradation of therapeutic proteins, particularly those with solvent-accessible tryptophan and methionine residues[8][10]. NAT mitigates this by scavenging free radicals.



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General Synthesis Workflow for N-Acetyl-DL-tryptophan.

Applications in Research and Drug Development

The utility of N-Acetyl-DL-tryptophan extends across various stages of pharmaceutical development and research.

- **Biopharmaceutical Formulation:** Its primary application is as a stabilizer for protein therapeutics, including monoclonal antibodies and human serum albumin, to prevent degradation during manufacturing, storage, and administration.[8][9][10]
- **Neuroprotective Research:** The L-enantiomer, N-Acetyl-L-tryptophan, has been investigated for its neuroprotective effects in models of amyotrophic lateral sclerosis (ALS) by protecting against hydrogen peroxide-induced cell death.[6] It has also been identified as an antagonist of the neurokinin-1 receptor, suggesting potential in studying neurodegenerative and inflammatory diseases.[19]
- **Precursor for Synthesis:** NAT serves as a precursor in the synthesis of other active pharmaceutical ingredients and research compounds.[20]
- **Dietary Supplements:** It is also found in dietary supplements aimed at improving sleep quality and mood regulation, leveraging its relationship to the serotonin and melatonin pathways.[20]
- **Cell Culture Media:** As a stable source of tryptophan, it is used as a raw material in cell culture media to support cell viability and protein synthesis.[18]

Analytical Methodologies

The quantification of N-Acetyl-DL-tryptophan in pharmaceutical preparations is crucial for quality control. Several analytical methods have been developed for this purpose.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC is a common and reliable method for the determination of NAT in human albumin solutions and other protein formulations.[21][22] A typical protocol involves:

- **Sample Preparation:** Deproteinization of the sample, for instance, by precipitation with an acid like perchloric acid, followed by centrifugation to obtain a clear supernatant.[22]
- **Chromatographic Separation:** The supernatant is injected into an HPLC system equipped with a C18 column.
- **Elution:** A gradient elution using a mobile phase of acetonitrile and a phosphate buffer (e.g., at pH 2.3) is used to separate NAT from other components.[22]
- **Detection:** UV detection at a wavelength of 220 nm or 280 nm is commonly employed for quantification.[21][22]
- **Quantification:** The concentration of NAT is determined by comparing its peak area to a standard curve generated from known concentrations of a reference standard.[22]

UV Spectrophotometry

A simpler, though less specific, method involves UV spectrophotometry. After precipitating the protein from the sample, the absorbance of the acid-soluble fraction is measured at 280 nm. The concentration of NAT is then calculated using its molar absorptivity ($\epsilon_{280} = 5250$).[23]

Safety and Handling

N-Acetyl-DL-tryptophan is generally considered to be a substance with low toxicity and is not classified as hazardous under normal handling conditions.[16][24] However, standard laboratory safety practices should always be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including gloves, safety goggles, and a lab coat.[24]
- **Handling:** Avoid the formation of dust and aerosols. Use in a well-ventilated area or under a chemical fume hood.[24][25]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container.[25] Recommended storage is between 2-8°C.
- **Incompatibilities:** Avoid contact with strong oxidizing agents.[25]

- First Aid: In case of contact with skin, wash with soap and water. If in eyes, flush with water. If inhaled, move to fresh air. If swallowed, rinse mouth with water.[25]

References

- Pharmaffiliates. (n.d.). Acetyltryptophan | CAS No : 87-32-1. Retrieved from [\[Link\]](#)
- J&K Scientific LLC. (n.d.). **3-Bromo-6-Chlorochromone** | 73220-38-9. Retrieved from [\[Link\]](#)
- Google Patents. (1994). Production of n-acetyl-dl-tryptophan.
- Yu, M. W., & Finlayson, J. S. (1984). Quantitative determination of the stabilizers octanoic acid and N-acetyl-DL-tryptophan in human albumin products. *Journal of Pharmaceutical Sciences*, 73(1), 82–86. Retrieved from [\[Link\]](#)
- ResearchGate. (2004). Stabilizing mechanisms in commercial albumin preparations: Octanoate and N-acetyl-L-tryptophanate protect human serum albumin against heat and oxidative stress. Retrieved from [\[Link\]](#)
- Loba Chemie. (n.d.). N-ACETYL-DL-TRYPTOPHAN FOR BIOCHEMISTRY. Retrieved from [\[Link\]](#)
- Nelis, H. J., et al. (1985). Chromatographic determination of N-acetyl-DL-tryptophan and octanoic acid in human albumin solutions. *Journal of Chromatography*, 333(2), 381–387. Retrieved from [\[Link\]](#)
- Anraku, M., et al. (2004). Stabilizing mechanisms in commercial albumin preparations: octanoate and N-acetyl-L-tryptophanate protect human serum albumin against heat and oxidative stress. *Biochimica et Biophysica Acta (BBA) - Proteins and Proteomics*, 1702(1), 19-27. Retrieved from [\[Link\]](#)
- oxfordlabchem.com. (n.d.). MATERIAL SAFETY DATA SHEET - N-ACETYL-DL-TRYPTOPHAN 99% (For Biochemistry). Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-Acetyltryptophan. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-acetyl-D-tryptophan. Retrieved from [\[Link\]](#)

- Hogan, K. L., et al. (2017). Characterization of N-Acetyl-Tryptophan Degradation in Protein Therapeutic Formulations. *Journal of Pharmaceutical Sciences*, 106(12), 3541-3549. Retrieved from [[Link](#)]
- PharmaCompass.com. (n.d.). N-ACETYL-DL-TRYPTOPHAN - Uses, DMF, Dossier, Manufacturer, Supplier. Retrieved from [[Link](#)]
- Google Patents. (2006). Method for preparing N-acetyl-DL-tryptophan by cascade reaction.
- USP-NF. (n.d.). N-Acetyl-dl-tryptophan. Retrieved from [[Link](#)]
- Tradeindia. (n.d.). N-acetyl-dl-tryptophan. Retrieved from [[Link](#)]
- ResearchGate. (2017). Characterization of N-Acetyl-Tryptophan Degradation in Protein Therapeutic Formulations. Retrieved from [[Link](#)]
- Zhu, T., et al. (2015). Determination of Acetyl-Tryptophan in Human Albumin by Reversed-Phase High Performance Liquid Chromatography. *Asian Journal of Chemistry*, 27(6), 2015-2018. Retrieved from [[Link](#)]
- Google Patents. (2017). Use of tryptophan derivatives for protein formulations.
- Baishixing. (n.d.). N-Acetyl-DL-tryptophan. Retrieved from [[Link](#)]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Bromo-6-chlorochromone | 73220-38-9 | TCI AMERICA [tcichemicals.com]
- 3. benchchem.com [benchchem.com]
- 4. 3-Bromo-6-chloro-4H-chromen-4-one | 73220-38-9 [sigmaaldrich.com]
- 5. jk-sci.com [jk-sci.com]

- [6. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [7. 87-32-1 | CAS DataBase \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [9. Characterization of N-Acetyl-Tryptophan Degradation in Protein Therapeutic Formulations - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [11. Stabilizing mechanisms in commercial albumin preparations: octanoate and N-acetyl-L-tryptophan protect human serum albumin against heat and oxidative stress - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [12. N-acetyl-dl-tryptophan - Cas No: 87-32-1, Molecular Formula: C₁₃H₁₄N₂O₃, Molecular Weight: 246.3 G/mol, Purity: 98%, Solid Appearance at Best Price in Mumbai | National Analytical Corporation - Chemical Division \[tradeindia.com\]](https://www.tradeindia.com)
- [13. scbt.com \[scbt.com\]](https://www.scbt.com)
- [14. pharmaffiliates.com \[pharmaffiliates.com\]](https://www.pharmaffiliates.com)
- [15. spectrumchemical.com \[spectrumchemical.com\]](https://www.spectrumchemical.com)
- [16. N-Acetyltryptophan | C₁₃H₁₄N₂O₃ | CID 2002 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [17. N-acetyl-D-tryptophan | C₁₃H₁₄N₂O₃ | CID 439917 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [18. N-Acetyl-DL-tryptophan | Derivatives for Cell Culture | Baishixing \[aminoacids-en.com\]](https://www.aminoacids-en.com)
- [19. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [20. chemimpex.com \[chemimpex.com\]](https://www.chemimpex.com)
- [21. Chromatographic determination of N-acetyl-DL-tryptophan and octanoic acid in human albumin solutions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [22. asianpubs.org \[asianpubs.org\]](https://www.asianpubs.org)
- [23. Quantitative determination of the stabilizers octanoic acid and N-acetyl-DL-tryptophan in human albumin products - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [24. cdhfinechemical.com \[cdhfinechemical.com\]](https://www.cdhfinechemical.com)
- [25. oxfordlabchem.com \[oxfordlabchem.com\]](https://www.oxfordlabchem.com)
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